

Navigating the Safe Disposal of PF-9184: A Procedural Guide

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Compound of Interest

Compound Name: PF-9184

Cat. No.: B15614060

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For researchers and scientists in the fast-paced world of drug development, the proper handling and disposal of chemical compounds is a critical component of laboratory safety and operational integrity. This guide provides essential information and a step-by-step procedure for the proper disposal of **PF-9184**, a potent inhibitor of microsomal prostaglandin E synthase-1 (mPGES-1). Adherence to these guidelines will help ensure the safety of laboratory personnel and the protection of the environment.

Chemical and Physical Properties of PF-9184

A clear understanding of the properties of **PF-9184** is the first step in its safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value
CAS Number	1221971-47-6[1]
Molecular Formula	C21H14Cl2N2O4S[1]
Formula Weight	461.3 g/mol [1]
Appearance	Crystalline solid[1]
Purity	>98%[1]
Solubility	DMF: 20 mg/ml, DMSO: 15 mg/ml[1]
Storage Temperature	-20°C[1]

Hazard Identification and Safety Precautions

PF-9184 is accompanied by specific GHS (Globally Harmonized System of Classification and Labelling of Chemicals) hazard and precautionary statements that dictate its handling and disposal requirements.

Hazard Statements (H phrases):

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Statements (P phrases): A comprehensive list of precautionary statements is associated with **PF-9184**, including but not limited to:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[1\]](#)
- P264: Wash skin thoroughly after handling.[\[1\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)
- P302+P352: IF ON SKIN: Wash with plenty of water.[\[1\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[\[1\]](#)

The presence of chlorine in the molecular structure of **PF-9184** classifies it as a halogenated organic compound. This is a critical consideration for its disposal, as halogenated waste streams are typically segregated from non-halogenated ones.[\[2\]](#)

Step-by-Step Disposal Procedure for PF-9184

The following procedure is a general guideline based on the known hazards of **PF-9184** and standard laboratory practices for the disposal of solid, chlorinated organic compounds. It is imperative to consult your institution's Environmental Health and Safety (EHS) office for specific protocols and to ensure compliance with local, state, and federal regulations.

1. Personal Protective Equipment (PPE):

- Before handling **PF-9184**, ensure you are wearing appropriate PPE as recommended by the precautionary statements:
- Safety goggles or a face shield.
- Nitrile gloves.
- A laboratory coat.

2. Waste Segregation:

- **PF-9184** waste must be segregated as solid halogenated organic waste.^[2]
- Do not mix with non-halogenated organic waste, aqueous waste, or general laboratory trash.^{[3][4]}

3. Waste Collection:

- Collect solid **PF-9184** waste in a designated, properly labeled waste container.
- The container should be made of a material compatible with the chemical and must have a secure lid.
- The label on the waste container should clearly state "Halogenated Organic Solid Waste" and list the chemical name "**PF-9184**".

4. Handling Unused or Expired **PF-9184**:

- If you have unused or expired **PF-9184**, it should be disposed of as hazardous chemical waste.
- Do not attempt to wash it down the drain or discard it in the regular trash.^[2]

5. Decontamination of Labware:

- Glassware and other equipment that have come into contact with **PF-9184** should be decontaminated.
- Rinse the contaminated items with a suitable organic solvent (e.g., acetone or ethanol).
- The solvent rinseate must be collected and disposed of as liquid halogenated organic waste.

- After the initial solvent rinse, the glassware can typically be washed with soap and water.

6. Spill Management:

- In case of a spill, avoid creating dust.
- Wear appropriate PPE, including respiratory protection if necessary.
- Carefully sweep the solid material into a designated waste container.
- Clean the spill area with a cloth dampened with a suitable solvent, and dispose of the cloth as solid halogenated organic waste.

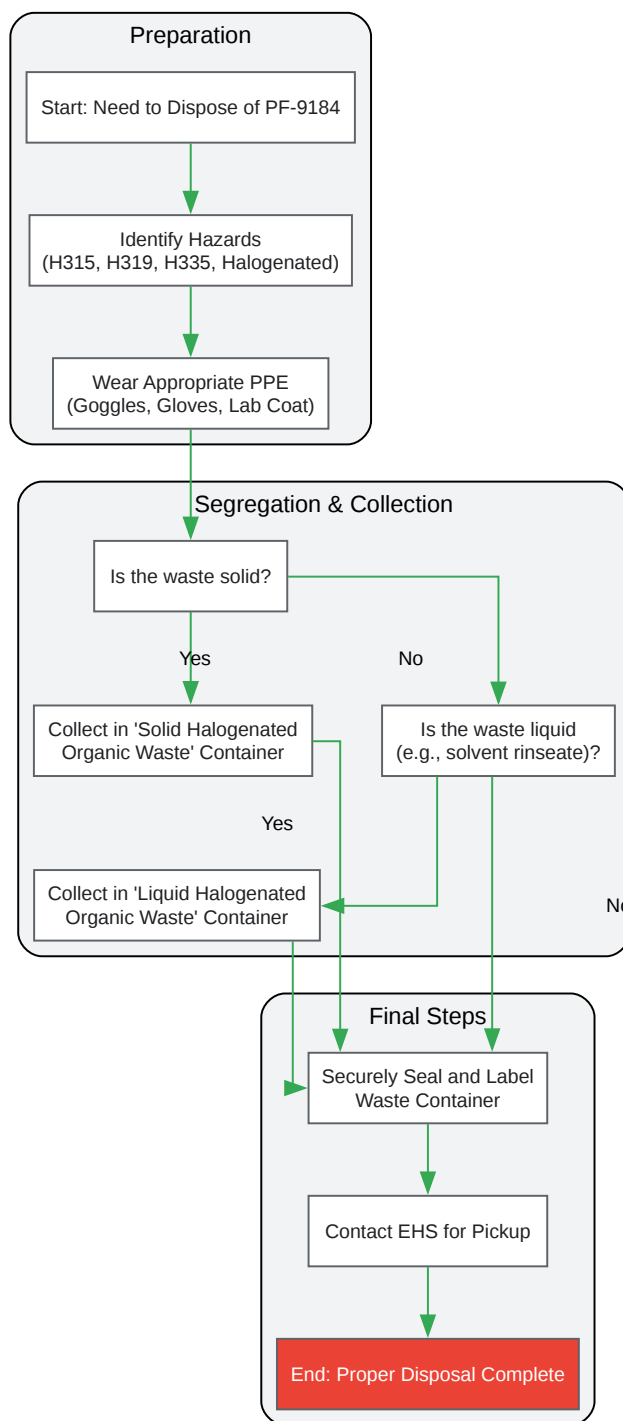
7. Final Disposal:

- Once the waste container is full, ensure the lid is securely fastened.
- Arrange for pickup by your institution's EHS department or a licensed hazardous waste disposal contractor.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of a laboratory chemical such as **PF-9184**.

PF-9184 Disposal Workflow



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Caption: Logical workflow for the safe disposal of **PF-9184**.

By following these procedures and consulting with your local safety experts, you can ensure that the disposal of **PF-9184** is handled in a manner that is safe, responsible, and compliant with all applicable regulations.

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